

Navigating the Identity of WAY-629450: A Technical Examination

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: WAY-629450

Cat. No.: B15556046

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For the attention of: Researchers, scientists, and drug development professionals.

This technical guide addresses the inquiry for information regarding **WAY-629450**, including its CAS number and molecular weight. Initial investigation reveals a degree of ambiguity surrounding this designation, with data pointing towards two distinct chemical entities. This document aims to clarify this discrepancy and provide a comprehensive overview of the available scientific information.

WAY-629450: Physicochemical Properties

A compound designated as 3,3,9-Trimethyl-3,4-dihydroacridin-1(2H)-one corresponds to the **WAY-629450** identifier. The key physicochemical data for this molecule are summarized below.

Parameter	Value	Reference
CAS Number	851901-67-2	[1]
Molecular Formula	C16H17NO	[1]
Molecular Weight	239.31 g/mol	[1]

Biological Activity and Potential Therapeutic Class

While in-depth biological data specifically for **WAY-629450** is limited in the public domain, the core chemical structure, a dihydroacridin-one, is of significant interest in medicinal chemistry.

Research into structurally related compounds, specifically novel trifluoromethylated 9-amino-3,4-dihydroacridin-1(2H)-one derivatives, has identified them as covalent poisons of human topoisomerase II α .^[2] Topoisomerase II poisons are a class of anticancer agents that stabilize the transient DNA-enzyme cleavage complex, leading to genomic fragmentation and cell death.^[2]

Given its structural similarity, it is plausible that **WAY-629450** could exhibit similar biological activity. However, without specific experimental validation, this remains a hypothesis.

A Case of Mistaken Identity? Unveiling WAY-600, the mTOR Inhibitor

The query for **WAY-629450** may stem from a potential typographical error, as a similarly named compound, WAY-600, is a well-characterized and potent inhibitor of the mammalian target of rapamycin (mTOR). The mTOR signaling pathway is a critical regulator of cell growth, proliferation, and metabolism, making it a prime target in cancer therapy. Due to the extensive research available on WAY-600 and its relevance to drug development, this guide will now focus on this compound.

WAY-600: A Dual mTORC1/mTORC2 Inhibitor

WAY-600 is a potent, ATP-competitive, and selective inhibitor of mTOR with an IC₅₀ of 9 nM.^[3] Unlike first-generation mTOR inhibitors like rapamycin, which primarily target mTOR Complex 1 (mTORC1), WAY-600 is a second-generation inhibitor that targets both mTORC1 and mTORC2.^{[4][5]} This dual inhibition leads to a more comprehensive blockade of mTOR signaling.

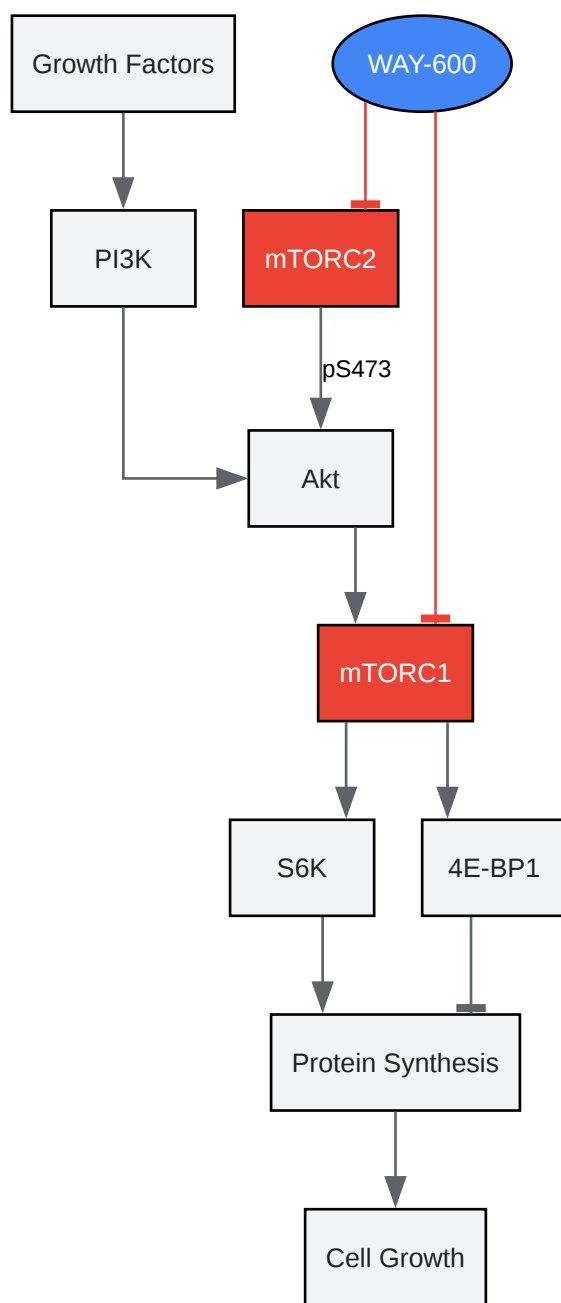
Physicochemical and Biological Properties of WAY-600

Parameter	Value	Reference
CAS Number	1062159-35-6	[4]
Molecular Weight	494.59 g/mol	
IC50 (mTOR)	9 nM	[3]
Selectivity	>100-fold for mTOR over PI3K α ; >500-fold for mTOR over PI3K γ	[3]

Mechanism of Action and Signaling Pathway

WAY-600 exerts its effects by blocking the kinase activity of both mTORC1 and mTORC2. This leads to the inhibition of downstream signaling cascades that control protein synthesis, cell cycle progression, and cell survival.

- Inhibition of mTORC1: Prevents the phosphorylation of its key substrates, S6 kinase (S6K) and 4E-binding protein 1 (4E-BP1), leading to a reduction in protein synthesis.
- Inhibition of mTORC2: Blocks the phosphorylation of Akt at serine 473, which is crucial for its full activation.[3] Akt is a central kinase in cell survival and proliferation pathways.



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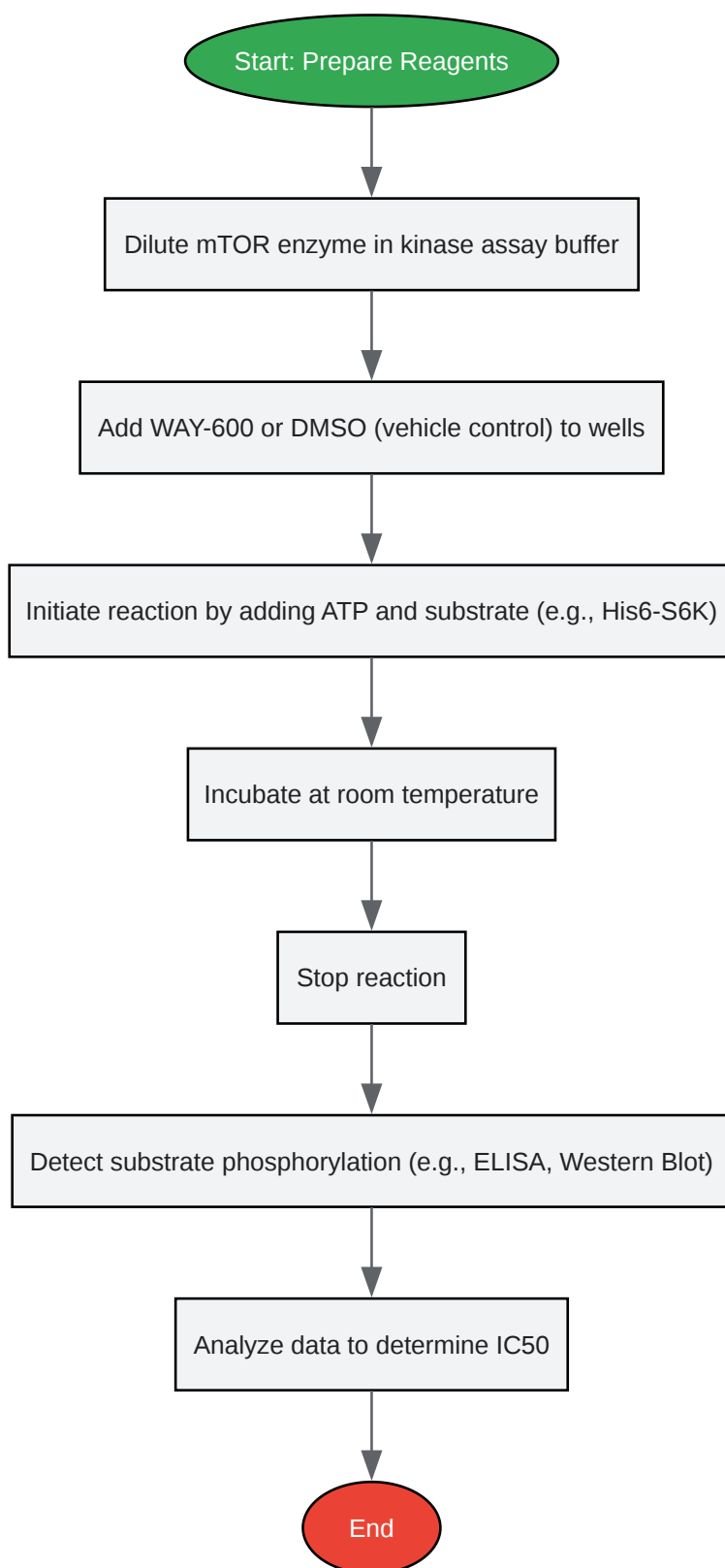
Caption: The mTOR signaling pathway and the inhibitory action of WAY-600.

Experimental Protocols

Detailed methodologies are crucial for the replication and validation of scientific findings. Below is a summary of a typical experimental protocol used to assess the inhibitory activity of compounds like WAY-600.

In Vitro mTOR Kinase Assay

This assay quantifies the ability of a compound to inhibit the kinase activity of mTOR in a cell-free system.



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- To cite this document: BenchChem. [Navigating the Identity of WAY-629450: A Technical Examination]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15556046#way-629450-cas-number-and-molecular-weight]

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